

Personal protective equipment for handling 2,5-Dibromoaniline

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Compound of Interest

Compound Name: 2,5-Dibromoaniline

Cat. No.: B181072

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Essential Safety and Handling Guide for 2,5-Dibromoaniline

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling hazardous compounds like **2,5-Dibromoaniline**. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a secure research environment.

Chemical Profile and Hazards

2,5-Dibromoaniline is a hazardous substance that requires careful handling.^[1] It is classified as toxic if swallowed, in contact with skin, or if inhaled.^[1] It is also known to cause skin and serious eye irritation and may lead to respiratory irritation.^[1] Prolonged or repeated exposure may cause damage to organs, particularly the blood and hematopoietic system.^[1]

Hazard Classification	Category
Acute Oral Toxicity	Category 3
Acute Dermal Toxicity	Category 3
Acute Inhalation Toxicity	Category 3
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)
Specific Target Organ Toxicity (Repeated Exposure)	Category 2 (Blood, Hematopoietic System)

Source: Fisher Scientific Safety Data Sheet[\[1\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	To prevent skin contact and absorption. [2]
Eye Protection	Safety glasses with side shields or chemical safety goggles. A face shield is recommended if there is a risk of splashing. [1] [2]	To protect eyes from dust and splashes. [2]
Body Protection	Long-sleeved laboratory coat.	To protect skin from accidental contact. [1] [2]
Respiratory Protection	NIOSH/MSHA approved respirator with a particulate filter (e.g., N95) if dust is generated or if working outside a fume hood. [3] [4]	To prevent inhalation of harmful dust. [2]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for both safety and experimental integrity.

1. Preparation:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **2,5-Dibromoaniline**.[\[1\]](#)[\[3\]](#)
- Don Appropriate PPE: Equip yourself with the specified PPE as detailed in the table above. [\[5\]](#)[\[6\]](#)
- Prepare a Well-Ventilated Workspace: All handling of **2,5-Dibromoaniline** should be conducted in a chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[3\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)

2. Handling:

- Weighing: Carefully weigh the compound, minimizing the creation of dust.[\[3\]](#)

- Dissolving: If dissolving in a solvent, add the solid to the solvent slowly to avoid splashing.
- Transferring: Use appropriate techniques and equipment to transfer solutions, avoiding spills.

3. Cleanup:

- Decontaminate: Clean all glassware and surfaces that have come into contact with **2,5-Dibromoaniline**.
- Waste Segregation: Segregate all waste containing **2,5-Dibromoaniline** into appropriately labeled halogenated waste containers.[\[2\]](#)

Emergency Procedures

Spill Cleanup:

- Evacuate: Evacuate non-essential personnel from the spill area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Contain: Wearing appropriate PPE, cover the spill with an inert absorbent material like sand or vermiculite.[\[7\]](#)
- Collect: Sweep up the absorbed material and place it into a suitable, closed container for disposal.[\[1\]](#)[\[3\]](#) Avoid creating dust.[\[1\]](#)[\[3\]](#)
- Decontaminate: Clean the spill area thoroughly.

First Aid:

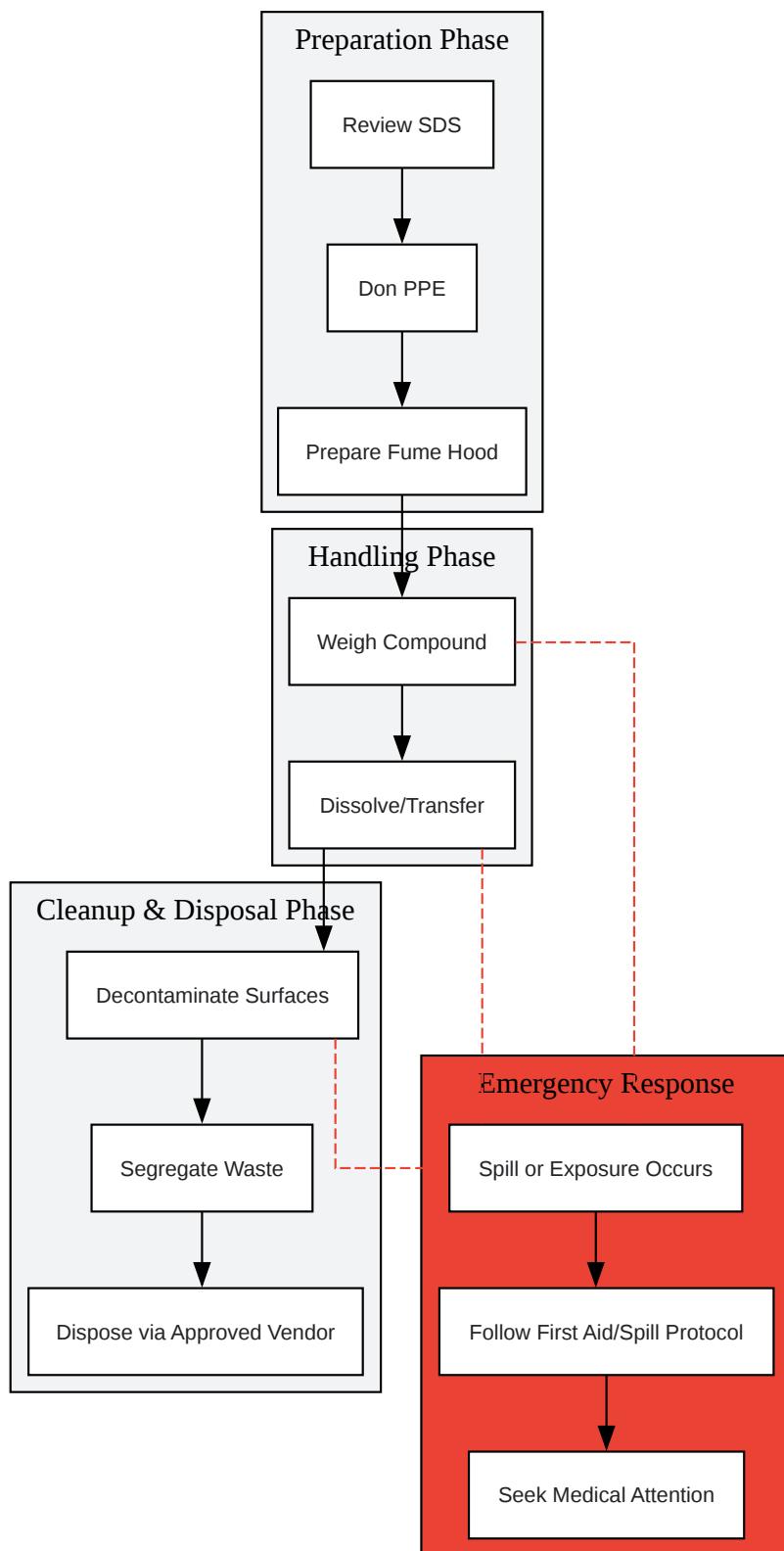
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3][8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[1][3][8]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][3][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1][3]

Disposal Plan

All waste containing **2,5-Dibromoaniline** must be treated as hazardous waste.

- Solid Waste: Collect solid **2,5-Dibromoaniline** and any contaminated disposable materials (e.g., gloves, absorbent pads) in a designated, sealed, and clearly labeled hazardous waste container for halogenated organic compounds.[2]
- Liquid Waste: Solutions containing **2,5-Dibromoaniline** should be placed in a designated, sealed, and clearly labeled hazardous waste container for halogenated liquid waste.[2]
- Disposal: Dispose of all waste through an approved waste disposal plant, following all local, state, and federal regulations.[1][5]

Workflow for Safe Handling of 2,5-Dibromoaniline



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Caption: Workflow for the safe handling of **2,5-Dibromoaniline** from preparation to disposal.

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References

- 1. fishersci.com [fishersci.com]
- 2. benchchem.com [benchchem.com]
- 3. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 4. 2,5-二溴苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. echemi.com [echemi.com]
- 6. 2,6-Dibromoaniline, 5G | Labscoop [labscoop.com]
- 7. jk-sci.com [jk-sci.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
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